Thermochemical Profiling of 2-Cyclohexylpropanal: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*2-Cyclohexylpropanal*
CAS No.:	*2109-22-0*
Cat. No.:	*B1360027*

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Executive Summary & Molecular Identity

2-Cyclohexylpropanal (CAS: 2109-22-0) represents a distinct class of

-branched aldehydes widely utilized as intermediates in the synthesis of pharmaceuticals and high-value fragrance compounds (e.g., Muguet/Lily of the Valley odorants).[1] Unlike linear aldehydes, the steric bulk of the cyclohexyl group adjacent to the carbonyl functionality imparts unique thermodynamic stability and reactivity profiles.

Despite its industrial relevance, high-fidelity experimental thermochemical data (Standard Enthalpy of Formation

, Heat Capacity

) remains sparse in open-access repositories like NIST. This guide provides a dual-track approach: theoretical estimation via Group Additivity and experimental protocols for rigorous data generation.

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Molecular Specifications

Parameter	Details
IUPAC Name	2-Cyclohexylpropanal
CAS Registry	2109-22-0
Formula	
Mol.[1][2][3][4][5][6][7][8][9][10] Weight	140.22 g/mol
SMILES	CC(C1CCCCC1)C=O
Key Feature	Chiral center at -position; steric hindrance from cyclohexyl ring.

Theoretical Thermochemistry: Group Additivity Estimation

In the absence of direct calorimetric data, the Benson Group Additivity (BGA) method provides the most reliable baseline for thermodynamic properties. This method assumes that a molecule's properties are the sum of the contributions of its constituent polyvalent atoms and their immediate neighbors.

Calculated Enthalpy of Formation ( )

The structure is dissected into the following Benson groups:

- Cyclohexyl Ring Correction: Accounts for the ring strain and conformation (
).
- Aldehyde Group:
  (represented as
).
- -Carbon: A tertiary carbon bonded to the aldehyde, a methyl, a ring carbon, and a hydrogen.

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.

- Methyl Group:

  .

- Ring Carbons: Five secondary carbons

  and one tertiary attachment point

  .

Table 1: Estimated Thermochemical Parameters (298 K)

Group / Correction	Count	Contribution (kJ/mol)	Total (kJ/mol)
(Methyl)	1	-42.2	-42.2
(Ring)	5	-20.6	-103.0
(Ring)	1	-7.9	-7.9
(-Carbon)*	1	-22.0 (est)	-22.0
(Aldehyde)	1	-123.0	-123.0
Ring Strain Correction	1	+4.2	+4.2
Gauche Interactions	2	+3.3	+6.6
Total Estimated	-287.3 kJ/mol		

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> Note: The

-carbon value is an estimate derived from isopropyl and sec-butyl aldehyde analogs due to the specific cyclohexyl-aldehyde interface.

Phase Transition Data

To convert gas-phase estimates to liquid-phase (relevant for process chemistry), we apply the Watson relation or similar vaporization enthalpy (

) estimations.

- Estimated

  (at

  ): ~45–50 kJ/mol

- Estimated

  :

Experimental Protocols for Validation

To replace estimates with "Gold Standard" data, the following self-validating experimental workflows are required.

Combustion Calorimetry (Enthalpy of Formation)

The standard enthalpy of combustion (

) is the primary metric derived experimentally, from which

is calculated.

Protocol:

- Purification: Sample must be

  pure. Use fractional distillation followed by preparative GC. Verify purity via GC-MS and Karl Fischer titration (water content < 100 ppm is critical).

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- Encapsulation: Due to the volatility of **2-cyclohexylpropanal**, encapsulate samples in m-carborane or polyester ampoules of known calorific value to prevent mass loss prior to ignition.
- Ignition: Perform combustion in an isoperibol oxygen bomb calorimeter at 3.04 MPa

  .
- Correction: Apply Washburn corrections for standard states (conversion of reactants/products to standard states).

Vapor Pressure & Enthalpy of Vaporization

Direct measurement of

is necessary to link liquid and gas phase thermochemistry.

Methodology: Transpiration Method[11]

- Setup: Saturate a carrier gas (

) with the aldehyde vapor at controlled temperatures (

).
- Data Collection: Measure mass loss (

) over time (

) at flow rate (

).
- Calculation: Derive vapor pressure (

) using the ideal gas law. Plot

  vs

  . The slope yields

  .

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- Validation: Ensure the flow rate is within the "plateau region" where equilibrium saturation is guaranteed.

Stability & Reactivity Profile

Researchers must account for the specific instability modes of

-branched aldehydes during thermal analysis.

Enolization and Racemization

The

-proton in **2-cyclohexylpropanal** is acidic (

). In the presence of trace bases or Lewis acids (often found in calorimeter bombs or GC columns), the molecule undergoes enolization.

- Impact: This leads to racemization of the chiral center. While enantiomers have identical scalar thermochemical properties, diastereomer formation (if impurities exist) will skew melting point and heat capacity data.

Autoxidation

Like all aldehydes, this compound is prone to radical autoxidation to the corresponding carboxylic acid (2-cyclohexylpropanoic acid).

- Prevention: All calorimetric handling must occur under inert Argon atmosphere.

Visualization of Workflows

Thermochemical Characterization Workflow

This diagram outlines the logical flow from sample synthesis to final thermochemical data derivation.

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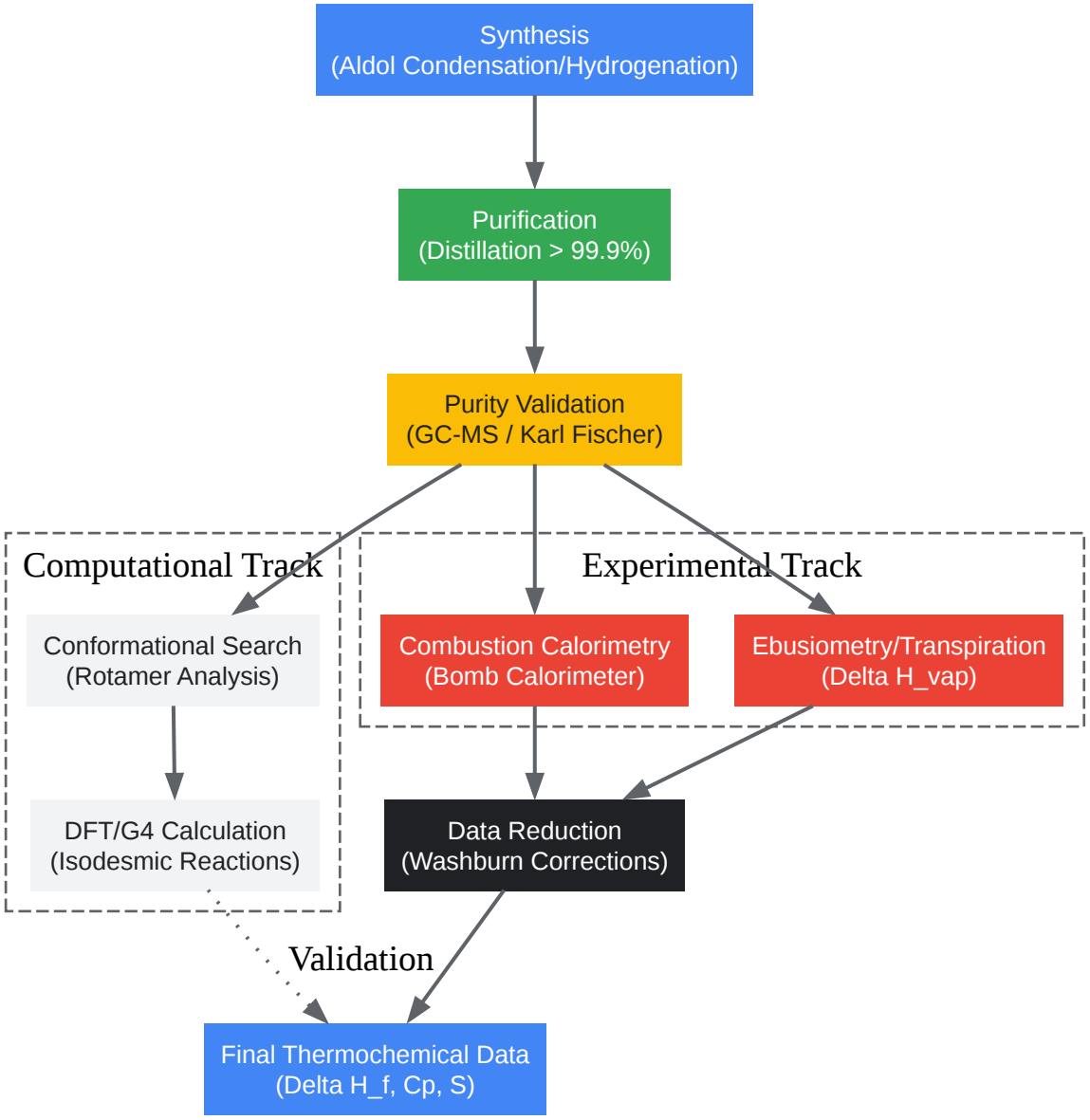

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Figure 1: Integrated workflow combining experimental calorimetry and computational chemistry for high-confidence data generation.

Aldehyde Stability & Oxidation Pathway

Understanding the degradation pathways is critical for accurate data collection.

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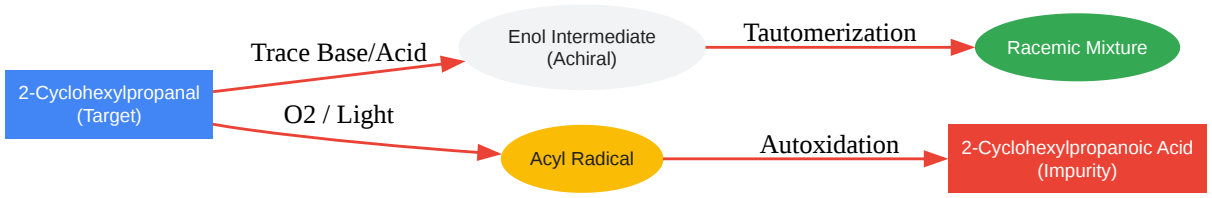

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Figure 2: Primary instability pathways (Enolization and Autoxidation) that introduce systematic errors in calorimetric measurements.

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